

Application Note: Development of a Phorate-Oxon Analytical Standard in Acetonitrile

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Compound of Interest

Compound Name: PHORATE-OXON

Cat. No.: B1209986

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Introduction

Phorate-oxon is the active and highly toxic metabolite of the organophosphorus pesticide, phorate.[1] Accurate quantification of **phorate-oxon** is critical in environmental monitoring, food safety analysis, and toxicological studies. The development of a stable and accurate analytical standard is a prerequisite for reliable analytical methods, such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS). Acetonitrile is a widely used solvent in these analytical techniques due to its miscibility with water, low viscosity, and ability to dissolve a wide range of compounds.[2] This application note provides a detailed protocol for the preparation, handling, and quality control of a **phorate-oxon** analytical standard in acetonitrile.

Materials and Reagents

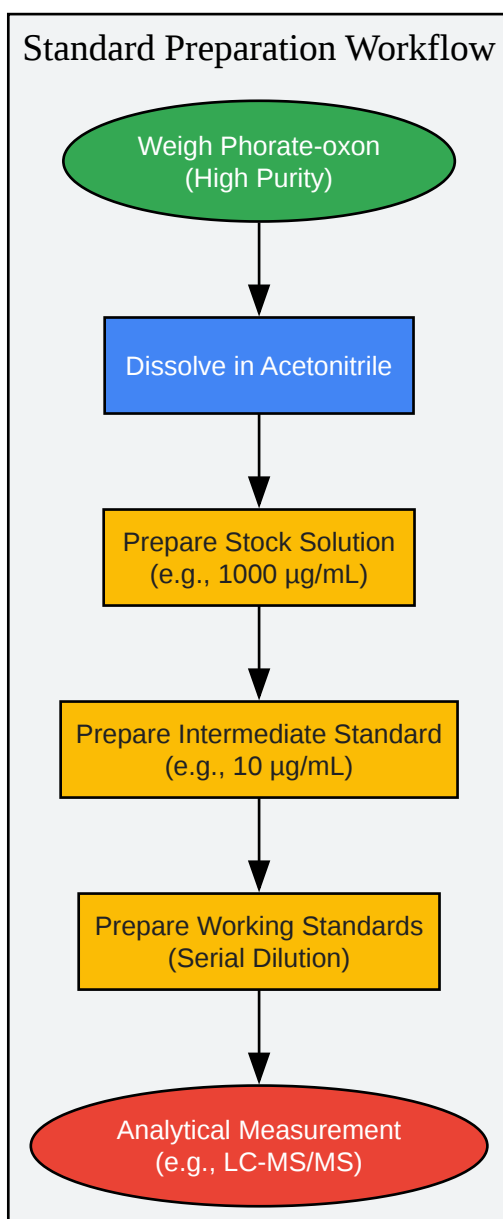
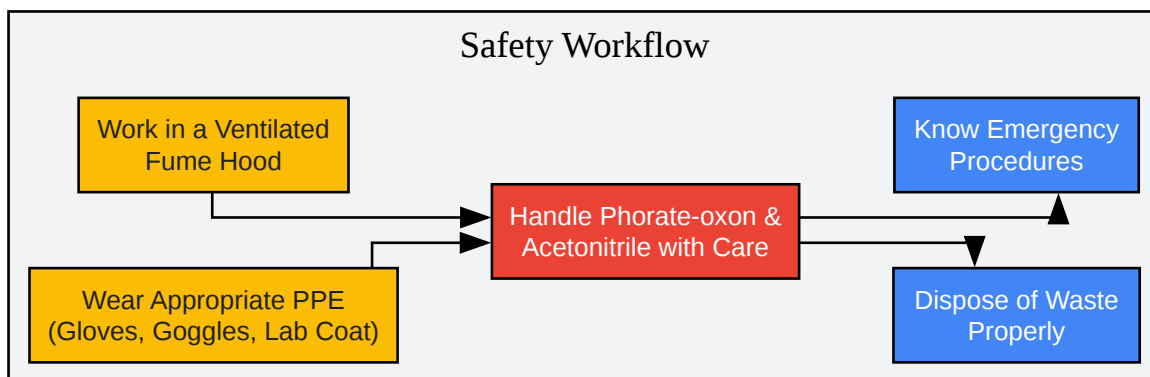
Material/Reagent	Grade	Supplier
Phorate-oxon	High Purity (≥98%)	Commercially Available
Acetonitrile (MeCN)	HPLC or LC-MS Grade	Commercially Available
Acetic Acid	Glacial, ACS Grade	Commercially Available
Volumetric flasks (Class A)	10 mL, 25 mL, 50 mL, 100 mL	Standard Laboratory Supplier
Micropipettes (calibrated)	Various sizes	Standard Laboratory Supplier
Analytical balance	4-5 decimal places	Standard Laboratory Supplier
Amber glass vials with PTFE-lined caps	2 mL, 4 mL	Standard Laboratory Supplier
Personal Protective Equipment (PPE)	Safety goggles, nitrile gloves, lab coat	Standard Laboratory Supplier

Safety Precautions

Phorate-oxon and acetonitrile are hazardous materials that require strict safety protocols. Always handle these chemicals in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.

Chemical	Hazards	Handling Precautions
Phorate-oxon	Highly toxic, potential cholinesterase inhibitor.[1]	Avoid inhalation, ingestion, and skin contact. Work in a designated area. Have an appropriate spill kit and emergency procedures in place.
Acetonitrile	Highly flammable liquid and vapor, harmful if swallowed, in contact with skin, or if inhaled, causes serious eye irritation.[3][4][5]	Keep away from heat, sparks, open flames, and hot surfaces. [6] Use in a well-ventilated area. Avoid breathing vapors. [7]

In case of exposure, seek immediate medical attention. For spills, contain the spillage and collect with an electrically protected vacuum cleaner or by wet-brushing and place in a suitable container for disposal according to local regulations.[3]



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